

Linolenyl Laurate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Linolenyl laurate*

Cat. No.: *B15550000*

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CAS Number: CB5295641

This technical guide provides a comprehensive overview of **linolenyl laurate**, a long-chain fatty acid ester. The document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the properties, synthesis, and potential applications of this compound. While direct experimental data for **linolenyl laurate** is limited in publicly available literature, this guide compiles the existing information and infers potential characteristics based on the properties of its constituent molecules, linolenyl alcohol and lauric acid, and related fatty acid esters.

Physicochemical Properties

Quantitative data on the physicochemical properties of **linolenyl laurate** is not readily available in scientific literature. The following table summarizes the known identifiers and calculated properties. Further experimental validation is required to determine the precise physical constants.

Property	Value	Source
CAS Number	CB5295641	ChemicalBook
Molecular Formula	C ₃₀ H ₅₄ O ₂	ChemicalBook[1]
Molecular Weight	446.75 g/mol	ChemicalBook[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Insoluble in water; likely soluble in organic solvents such as ethanol, ether, and chloroform.	Inferred from lauric acid solubility

Synthesis of Linolenyl Laurate

A specific, detailed experimental protocol for the synthesis of **linolenyl laurate** is not extensively documented. However, based on the synthesis of other fatty acid esters, an enzymatic approach using lipase is a highly probable and efficient method.

Experimental Protocol: Lipase-Catalyzed Esterification (Proposed)

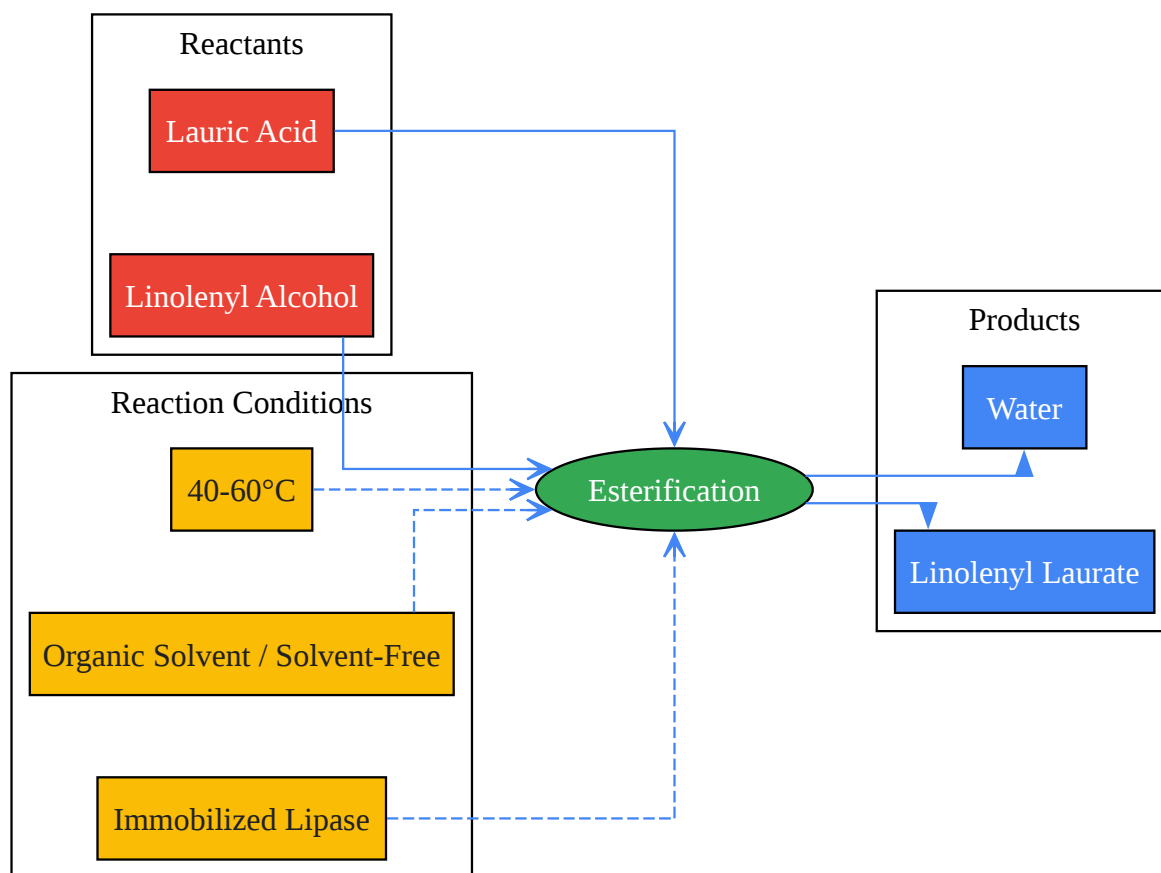
This proposed protocol is based on established methods for the enzymatic synthesis of similar esters.[2][3][4]

Materials:

- Linolenyl alcohol
- Lauric acid
- Immobilized lipase (e.g., from *Candida antarctica*, Novozym 435)
- Organic solvent (e.g., hexane, toluene, or a solvent-free system)
- Molecular sieves (optional, for water removal)

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve equimolar amounts of linolenyl alcohol and lauric acid in a suitable organic solvent. For a solvent-free system, gently heat the mixture to melt the lauric acid.
- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture. The enzyme loading is typically between 1-10% (w/w) of the total substrate weight.
- **Water Removal (Optional):** If the reaction is sensitive to water, add activated molecular sieves to the mixture to remove the water produced during esterification, thereby shifting the equilibrium towards product formation.
- **Reaction Conditions:** The reaction is typically carried out at a temperature between 40-60°C with constant stirring for a period ranging from several hours to a few days.
- **Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of reactants and the formation of the ester.
- **Purification:** Once the reaction reaches completion, the immobilized enzyme can be filtered off for reuse. The solvent is then removed under reduced pressure. The resulting crude **linolenyl laurate** can be purified using column chromatography on silica gel with a suitable solvent system (e.g., a gradient of hexane and ethyl acetate).



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Caption: Proposed enzymatic synthesis of **linolenyl laurate**.

Potential Applications in Drug Development

Direct applications of **linolenyl laurate** in drug development have not been reported. However, based on the biological activities of its constituent molecules, several potential applications can be postulated.

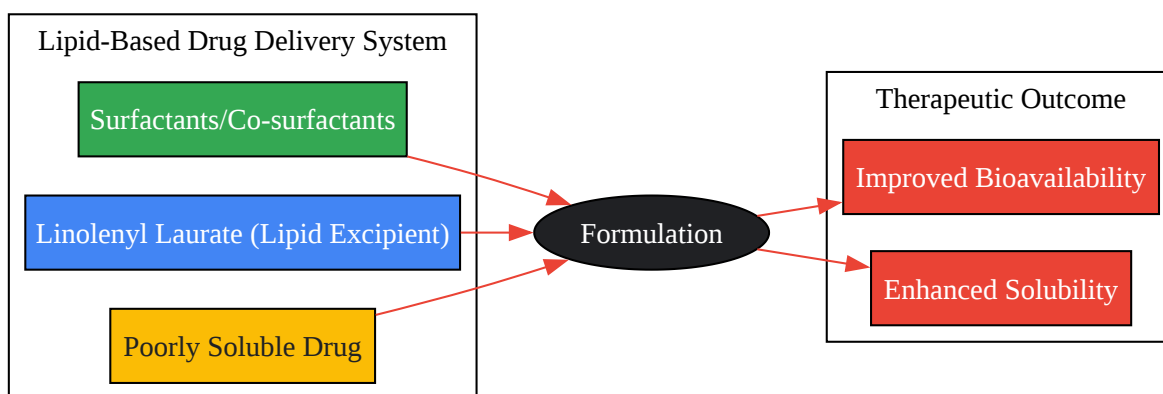
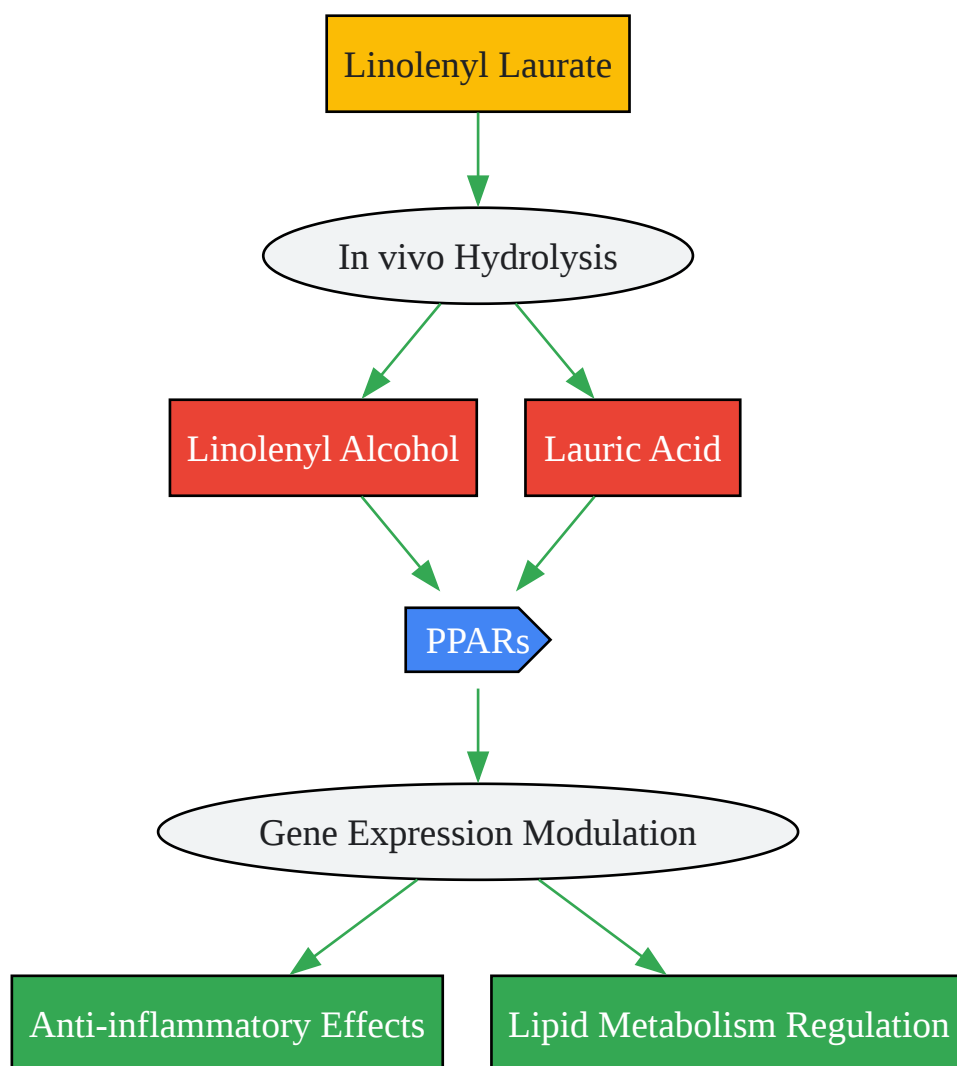
Anti-Inflammatory Agent

Both α -linolenic acid and lauric acid have demonstrated anti-inflammatory properties. α -Linolenic acid can modulate inflammatory pathways, and lauric acid has been shown to

suppress inflammatory responses in macrophages. It is plausible that **linolenyl laurate**, as a pro-drug, could be hydrolyzed in vivo to release these active components, thereby exerting an anti-inflammatory effect.

Modulation of PPAR Signaling

Peroxisome proliferator-activated receptors (PPARs) are nuclear receptors that play a crucial role in lipid metabolism and inflammation. Fatty acids are natural ligands for PPARs. Both linolenic acid and lauric acid are known to interact with and modulate PPAR signaling pathways. Therefore, **linolenyl laurate** could potentially act as a modulator of PPARs, influencing gene expression related to lipid metabolism and inflammatory responses.



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References

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- [3. Lipase-catalyzed esterification of selected phenolic acids with linolenyl alcohols in organic solvent media - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Lipase-catalyzed two-step esterification for solvent-free production of mixed lauric acid esters with antibacterial and antioxidative activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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